

Genome Sequencing and Analysis of *Frateuria aurantia*

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Compound of Interest

Compound Name: *Aurantia*

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A Technical Guide for Researchers and Drug Development Professionals

Introduction

Frateuria aurantia is a bacterium belonging to the family Xanthomonadaceae.^{[1][2][3][4]} Initially classified as 'Acetobacter aurantius', the type strain Kondô 67T was later reclassified as *Frateuria aurantia*.^{[1][2][3][4]} This organism has garnered interest due to its production of triterpenoids of the hopane family and its role as a potassium solubilizing bacterium, which has implications for agriculture in enhancing nutrient uptake in plants.^{[2][3][4][5][6][7][8][9]} This guide provides an in-depth overview of the genome sequencing and analysis of *F. aurantia*, presenting key genomic features, detailed experimental protocols, and visualizations of relevant biological pathways and workflows.

Genomic Characteristics

The genome of *Frateuria aurantia* type strain Kondô 67T consists of a single circular chromosome.^[1] The complete genome sequence provides insights into the genetic makeup of this organism, revealing a multitude of protein-coding genes and RNA genes. A summary of the key genomic features is presented in Table 1.

Feature	Value
Genome Size	3,603,458 bp[1][2][3]
GC Content	63.4%[1]
Protein-Coding Genes	3,200[1][2][3]
RNA Genes	88[1][2][3]
Pseudogenes	99[1]
Sequencing Coverage	546.0x[1][4]

Table 1: Summary of *Frateuria aurantia* Kondô 67T Genomic Features

Experimental Protocols

The following sections detail the methodologies employed in the genome sequencing and analysis of *Frateuria aurantia*.

Bacterial Culture and DNA Isolation

Frateuria aurantia strain Kondô 67T (DSM 6220) was cultured in DSMZ medium 360 (YPM medium) at 30°C.[1] DNA was isolated from 0.5-1 g of cell paste using standard procedures at the DSMZ DNA laboratory.[1]

Genome Sequencing

A combination of two next-generation sequencing platforms, Illumina and 454 sequencing, was utilized for the genome sequencing of *F. aurantia*. [1] This hybrid approach provided a comprehensive 546.0x coverage of the genome. [1][4] The final assembly was generated from 163,130 pyrosequence reads and 25,455,174 Illumina reads. [1][4]

Genome Assembly and Annotation

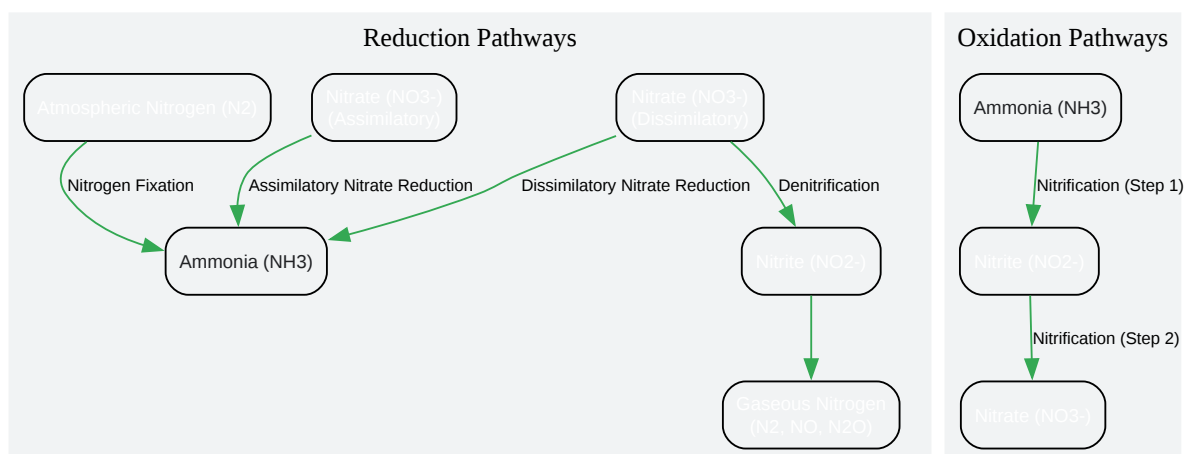
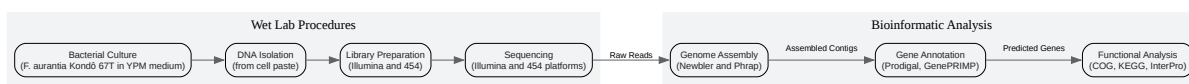
The pyrosequencing reads were initially assembled using the Newbler assembler, resulting in 36 contigs in one scaffold. [1] This was then converted into a phrap assembly to incorporate the paired-end read information from the 454 library. [1] Gene prediction and annotation were performed using the Prodigal tool as part of the DOE-JGI genome annotation pipeline, followed

by manual curation using the GenePRIMP pipeline.[1][4] The predicted protein-coding genes were assigned putative functions based on searches against the NCBI non-redundant database and various protein family databases, including PRIAM, KEGG, COG, and InterPro. [4]

Visualizations

Experimental Workflow

The overall workflow from bacterial culture to genome annotation is depicted in the following diagram.



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